

A Technical Guide to the Nuclear Properties of Tin-122

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tin-122*

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Introduction

Tin-122 (^{122}Sn) is one of the ten stable isotopes of tin, an element notable for having the most stable isotopes in the periodic table. This stability is attributed to its proton number, 50, being a "magic number" in nuclear physics, which corresponds to a closed proton shell.[1][2] **Tin-122**, with 50 protons and 72 neutrons, serves as a valuable material in various scientific and technical applications, including the production of medical radioisotopes.[3][4] This document provides an in-depth overview of the nuclear properties of **Tin-122**, detailing its physical characteristics, the experimental methods used for their determination, and the theoretical models that describe its structure.

Core Nuclear Properties

The fundamental nuclear characteristics of **Tin-122** are summarized in the tables below, offering a structured view of its key quantitative data.

Table 1: General and Mass Properties of Tin-122

| Property | Value |
|----------------------------|---|
| Symbol | ^{122}Sn |
| Atomic Number (Z) | 50 |
| Neutron Number (N) | 72 |
| Mass Number (A) | 122 |
| Natural Abundance | 4.63% [5] [6] [7] |
| Isotopic Mass | 121.9034390 u [3] [5] [8] |
| Mass Excess | -89.94595 MeV [5] [7] |
| Binding Energy per Nucleon | 8.487945 MeV [7] [9] |
| Half-Life | Stable [3] [10] [11] |

Table 2: Spin, Parity, and Other Nuclear Characteristics

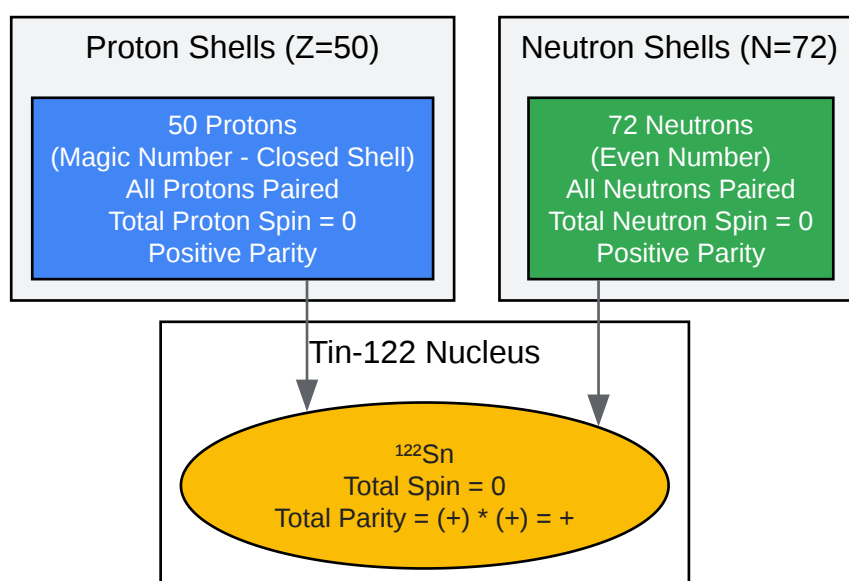
| Property | Value |
|----------------------------------|---|
| Nuclear Spin (I) | 0 [1] [3] |
| Parity | + [1] |
| Spin and Parity (J^{π}) | 0+ [8] [11] |
| Magnetic Dipole Moment (μ) | 0 μN [7] [9] |
| Electric Quadrupole Moment | 0 [3] |
| Charge Radius | 4.6634(22) fm [10] |
| Parent Nuclides | ^{122}In , ^{122}Sb [10] [12] |

Nuclear Structure and Stability

The exceptional stability of **Tin-122** and its 0+ ground state spin and parity can be understood through the Nuclear Shell Model. This model is analogous to the atomic shell model for electrons, where nucleons (protons and neutrons) occupy quantized energy levels or shells.

Tin-122 is an even-even nucleus, meaning it has an even number of protons (50) and an even number of neutrons (72). According to the shell model, nucleons within a shell tend to form pairs with opposite spins, leading to a total angular momentum of zero for each pair. In an even-even nucleus like ^{122}Sn , all protons and all neutrons are paired up. This pairing results in a total nuclear spin of 0. The positive parity is a consequence of the product of the parities of all the individual nucleons, which for a nucleus with all nucleons in paired states is positive.[13][14][15][16]

The diagram below illustrates the conceptual basis for the 0+ spin and parity of **Tin-122** according to the Nuclear Shell Model.



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Nuclear Shell Model explanation for the 0+ spin-parity of **Tin-122**.

Experimental Protocols for Property Determination

The precise measurement of nuclear properties requires sophisticated experimental techniques. Below are the methodologies for determining the key properties of stable isotopes like **Tin-122**.

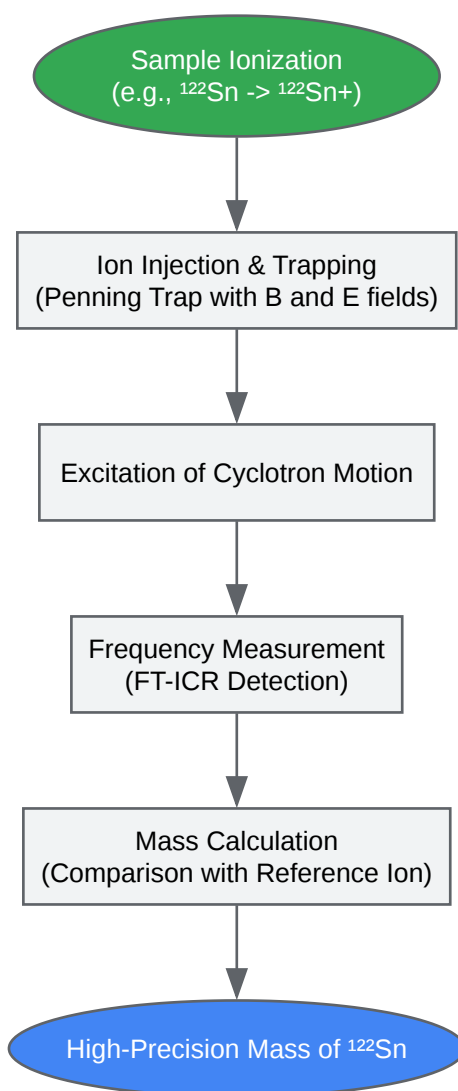
Mass Determination: Penning Trap Mass Spectrometry (PTMS)

The atomic mass of **Tin-122** is determined with high precision using Penning Trap Mass Spectrometry.[\[3\]](#)[\[10\]](#) This technique offers extremely low uncertainties, often below 10^{-11} for stable isotopes.

Methodology:

- **Ionization and Injection:** A sample containing **Tin-122** is first ionized. Single ^{122}Sn ions are then injected into a Penning trap.
- **Trapping:** The Penning trap confines the ions using a strong, uniform axial magnetic field for radial confinement and a weaker quadrupole electric field for axial confinement.[\[3\]](#)
- **Cyclotron Frequency Measurement:** Inside the trap, the ion's motion is a combination of three harmonic motions: axial, magnetron, and a modified cyclotron motion. The sum of the frequencies of the latter two motions ($\nu_+ + \nu_-$) is equal to the ion's true cyclotron frequency (ν_c) in a pure magnetic field. This cyclotron frequency is inversely proportional to the ion's mass-to-charge ratio (m/q).
- **Mass Ratio Calculation:** By measuring the cyclotron frequency of the ^{122}Sn ion and comparing it to the frequency of a reference ion with a well-known mass (like Carbon-12), a precise mass ratio can be determined. From this ratio, the absolute mass of **Tin-122** is calculated.[\[10\]](#)
- **Detection:** The ion's motion is detected non-destructively by the small image currents it induces in the trap electrodes. The frequency of this current is analyzed using Fourier-transform ion cyclotron resonance (FT-ICR) techniques to obtain the cyclotron frequency with high accuracy.[\[3\]](#)

The workflow for this process can be visualized as follows:



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Workflow for Penning Trap Mass Spectrometry.

Spin and Parity Determination: Nuclear Spectroscopy

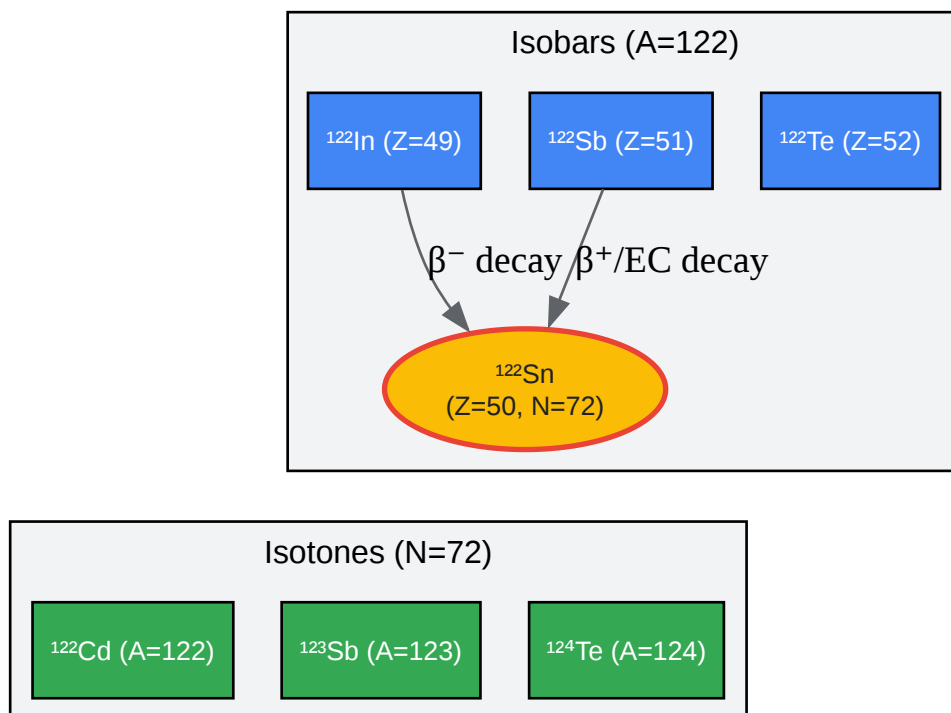
The spin and parity of a nuclear state are determined through various nuclear spectroscopy techniques. For stable, even-even nuclei like **Tin-122**, the ground state is universally 0⁺, a fact confirmed by the absence of hyperfine splitting in atomic spectra and consistent with nuclear reaction data.

Methodology:

- **Atomic Spectroscopy:** The nuclear spin influences the hyperfine structure of atomic energy levels. For isotopes with a nuclear spin of $I=0$, there is no hyperfine splitting. High-resolution laser spectroscopy on atomic beams of tin would confirm the absence of such splitting for ^{122}Sn , confirming $I=0$.
- **Nuclear Reaction Analysis:** The selection rules for nuclear reactions and gamma decay depend on the spin and parity of the initial and final states. By studying reactions that produce or involve ^{122}Sn , and observing the angular distribution and polarization of the emitted particles or gamma rays, the spin and parity of its states can be inferred. The fact that transitions from the first excited state (which is 2^+) to the ground state are overwhelmingly E2 (electric quadrupole) transitions confirms the ground state as 0^+ .

Isotopic Relationships

Tin-122 is part of a network of isotopes with the same number of nucleons (isobars) or the same number of neutrons (isotones). Understanding these relationships is crucial in nuclear physics for studying trends in nuclear stability and structure.



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Isotopic relationship of **Tin-122** to its neighbors.

Applications in Research and Development

While stable, **Tin-122** is a crucial precursor material for the production of other medically and industrially relevant isotopes.

- Production of Tin-123: **Tin-122** is used as a target material for neutron capture to produce the radionuclide Tin-123 (^{123}Sn). This radioisotope is utilized in physical and chemical measurements via the Nuclear Gamma Resonance (Mössbauer) method.[3][4]

Conclusion

Tin-122 is a stable, naturally occurring isotope whose nuclear properties are well-characterized. Its mass, spin, parity, and other characteristics have been precisely determined through advanced experimental techniques like Penning trap mass spectrometry and nuclear spectroscopy. The stability and structure of the ^{122}Sn nucleus are excellently described by the Nuclear Shell Model, which accounts for its 0+ ground state. As a precursor for medically relevant radioisotopes, **Tin-122** continues to be a subject of importance for researchers in nuclear physics, materials science, and the development of radiopharmaceuticals.

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- To cite this document: BenchChem. [A Technical Guide to the Nuclear Properties of Tin-122]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b576531#what-are-the-nuclear-properties-of-tin-122]

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